

# Personal protective equipment for handling Fenoldopam hydrochloride

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## Compound of Interest

Compound Name: *Fenoldopam hydrochloride*

Cat. No.: *B174010*

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## Essential Safety and Handling Guide for Fenoldopam Hydrochloride

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Fenoldopam hydrochloride**. Adherence to these procedures is vital for ensuring a safe laboratory environment.

**Fenoldopam hydrochloride** is a selective dopamine D1 receptor partial agonist.<sup>[1]</sup> It is categorized as harmful if swallowed, a cause of skin and serious eye irritation, and may trigger an allergic skin reaction.<sup>[2][3][4]</sup>

## Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to prevent exposure when handling **Fenoldopam hydrochloride**. The following table summarizes the required equipment based on established safety protocols for hazardous drugs.<sup>[5][6][7]</sup>

Equipment	Specification	Purpose
Gloves	Chemotherapy-rated, powder-free, tested to ASTM D6978 standard. Double gloving is required.	Prevents skin contact and absorption. The outer glove should be removed after each task.
Gown	Disposable, impermeable, solid-front with long sleeves and tight-fitting cuffs.	Protects skin and personal clothing from contamination.
Eye/Face Protection	Safety glasses with side shields, goggles, or a face shield.	Prevents eye contact with powders or splashes.
Respiratory Protection	NIOSH-certified N95 or higher respirator.	Required when handling powders or if there is a risk of generating aerosols.
Additional PPE	Hair and shoe covers.	Minimizes the spread of contamination.

## Operational and Disposal Plans

### Handling and Storage:

- Engineering Controls: Handle **Fenoldopam hydrochloride** in a designated area with appropriate exhaust ventilation, such as a chemical fume hood.
- Safe Handling Practices: Avoid the formation of dust and aerosols.[3] Do not eat, drink, or smoke in areas where the chemical is handled.[3] Wash hands thoroughly after handling.[3]
- Storage: Store in a tightly sealed container in a cool, well-ventilated, and dry place, away from direct sunlight and sources of ignition.[3]

### Disposal:

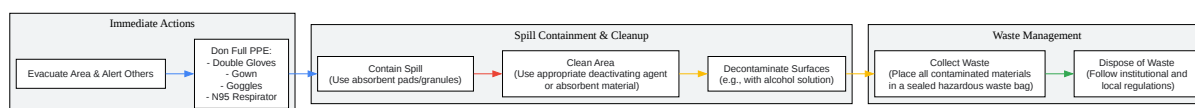
- All waste, including contaminated PPE and cleaning materials, must be disposed of as hazardous waste in accordance with local, state, and federal regulations.[3] Use clearly

labeled, sealed containers for disposal.

## Emergency Procedures

### Spill Response:

In the event of a spill, follow a structured response to mitigate exposure and contamination. A spill kit should be readily accessible.



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